

Albendazole Sulfone-d7 Technical Summary

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Albendazole sulfone-d7

Cat. No.: S12888851

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Albendazole sulfone-d7 is a deuterium-labeled analog of albendazole sulfone, which is a metabolite of the anthelmintic drug albendazole [1]. The table below summarizes its key technical details from the available search results:

Property	Description
Molecular Formula	$C_{12}H_8D_7N_3O_4S$ [1]
Molecular Weight	304.37 g/mol [1]
CAS Number (non-labelled)	75184-71-3 [2]
Primary Application	Internal standard for quantitative NMR, GC-MS, or LC-MS analysis [1] [3]
Regulatory Use	Reference standard for analytical method development, validation (AMV), and Quality Control (QC) [2]
Biological Context	Labeled form of albendazole sulfone, a metabolite of Albendazole [1] [4]

Analytical Method Context

While the search results do not contain specific protocols for working with **Albendazole sulfone-d7**, one study provides a detailed LC-MS/MS method for albendazole and its active metabolite, albendazole

sulfoxide, using their respective deuterated internal standards [3]. This methodology offers a relevant framework.

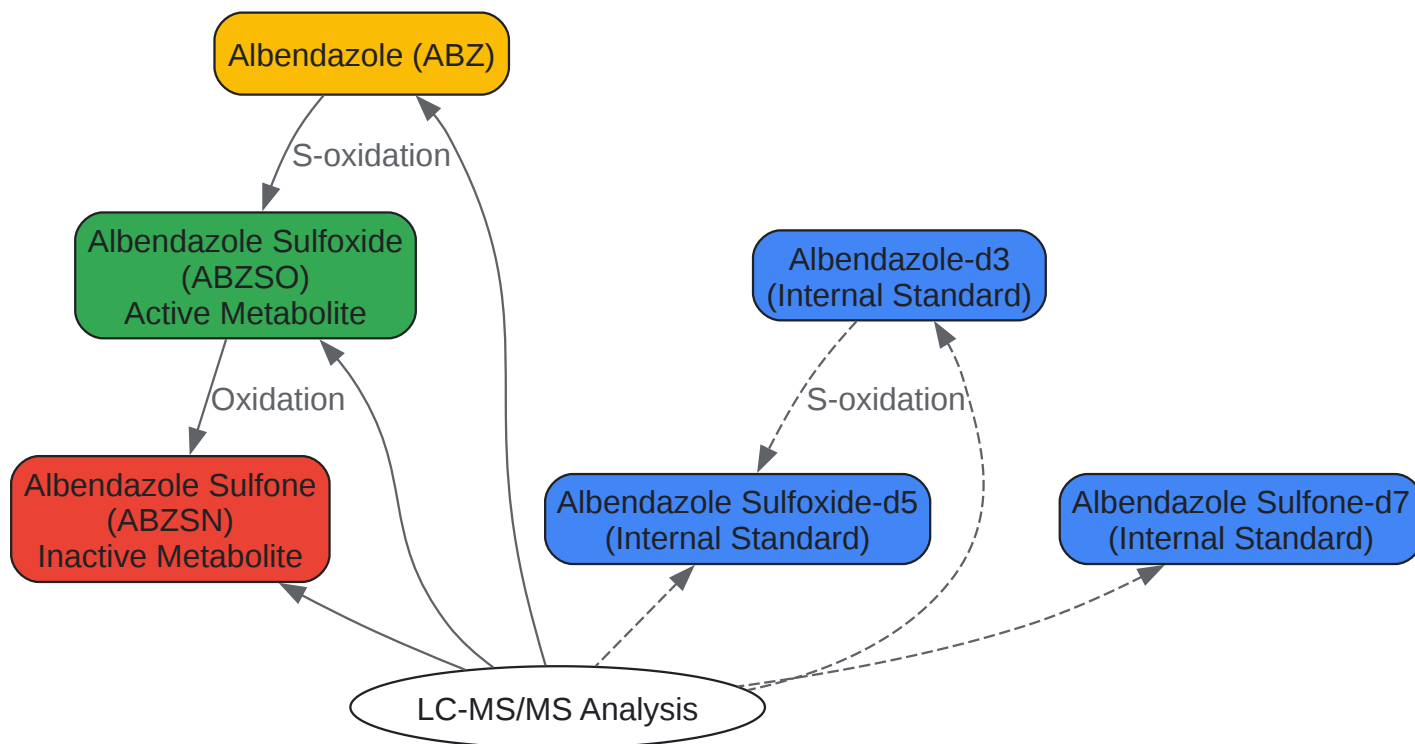
Example LC-MS/MS Conditions from Literature [3]:

- **Chromatography:**
 - **Column:** Hypurity C18 (50 mm × 4.6 mm, 5 μm)
 - **Mobile Phase:** Acetonitrile - 2.0 mM Ammonium Acetate, pH 5.0 (80:20, v/v)
 - **Flow Rate:** 0.5 mL/min (isocratic)
 - **Injection Volume:** 2 μL
- **Mass Spectrometry (ESI+):**
 - **Ion Spray Voltage:** 2500 V
 - **Source Temperature:** 450 °C
 - **Data Acquisition:** Multiple Reaction Monitoring (MRM)

This method used solid-phase extraction (SPE) for sample preparation from human plasma and achieved a linear range for albendazole of 0.200–50.0 ng/mL [3].

Metabolic Pathway of Albendazole

Understanding the metabolic pathway of the parent drug, Albendazole, provides essential context for the role of **Albendazole sulfone-d7**. The following diagram illustrates this pathway and the point where the deuterated standard is used for analysis.



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This diagram shows the metabolic pathway of Albendazole and where deuterated internal standards, including **Albendazole sulfone-d7**, are used for precise quantification of each compound in biological samples via LC-MS/MS [3] [4] [5].

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References

1. Albendazole sulfone-d7 | Stable Isotope [medchemexpress.com]
2. Albendazole Sulfone-d7 - CAS - 75184-71-3 (non-labelled) [axios-research.com]
3. tandem mass spectrometry method for simultaneous ... [pmc.ncbi.nlm.nih.gov]

4. Efficacies of Albendazole Sulfoxide and ... - PMC - NIH [pmc.ncbi.nlm.nih.gov]

5. Further insights into the hepatic metabolism of ... [sciencedirect.com]

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